

Technical Support Center: 1-(4-Cyanophenyl)-2,5-dimethylpyrrole

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Compound of Interest

Compound Name: 1-(4-Cyanophenyl)-2,5-dimethylpyrrole

Cat. No.: B037570

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Welcome to the technical support guide for **1-(4-Cyanophenyl)-2,5-dimethylpyrrole** (CAS No. 119516-86-8). This document is intended for researchers, scientists, and professionals in drug development and materials science. Here, we provide in-depth, field-proven insights into the handling, storage, and troubleshooting of common experimental issues encountered with this versatile building block.

Quick Compound Profile

This table summarizes the key physical and chemical properties of **1-(4-Cyanophenyl)-2,5-dimethylpyrrole**.

Property	Value	Source(s)
CAS Number	119516-86-8	[1]
Molecular Formula	C ₁₃ H ₁₂ N ₂	[1][2][3]
Molecular Weight	196.25 g/mol	[1][2][3]
Appearance	Light yellow to brown crystalline powder	[1][4][5]
Melting Point	110 °C	[1][4][5]
Purity	≥ 98% (GC)	[1][4][5]
Storage Conditions	Store at 2 - 8 °C in a dry, well-ventilated place	[1][2][4][5]
Solubility	Moderately soluble in organic solvents	[3]

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses specific questions and problems you may encounter during the handling, storage, and use of **1-(4-Cyanophenyl)-2,5-dimethylpyrrole** in your experiments.

Section 1: Storage and Handling

Question 1: I just received my shipment of **1-(4-Cyanophenyl)-2,5-dimethylpyrrole**. How should I store it to ensure its long-term stability?

Answer: Proper storage is critical to maintaining the integrity of the compound. Upon receipt, you should store the container in a refrigerator at 2 - 8 °C.[1][4][5] The compound is a crystalline powder, and keeping it at this temperature will minimize any potential for degradation. It is also crucial to keep the container tightly sealed and in a dry environment to prevent moisture absorption.[2]

Question 2: The compound's color is described as "light yellow to brown." My batch appears more brownish. Is it still usable?

Answer: A slight variation in color is common for many organic compounds and does not necessarily indicate degradation. Pyrrole-containing compounds can be sensitive to air and light over time, which may cause a color change.

To validate its usability, we recommend the following:

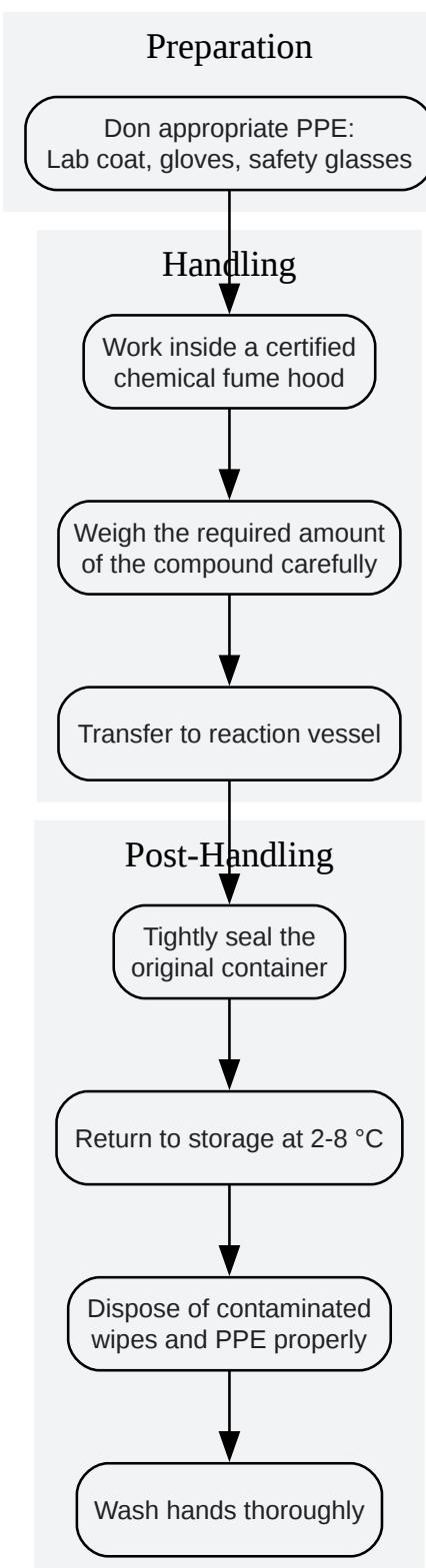
- Check the Melting Point: A sharp melting point around the reported 110 °C suggests the compound is likely pure.[\[1\]](#)[\[4\]](#)[\[5\]](#) A broad or significantly lower melting point could indicate the presence of impurities.
- Run a Thin-Layer Chromatography (TLC): Spot a small, dissolved sample on a TLC plate against a reference standard if you have one. A single, distinct spot indicates high purity.
- NMR Spectroscopy: For applications requiring high purity, acquiring a quick ¹H NMR spectrum is the most definitive way to confirm the compound's structural integrity.

Question 3: What are the primary safety precautions I should take when handling this powder?

Answer: While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, we can infer necessary precautions based on its structure (a pyrrole and a cyano group) and data from similar compounds like 2,5-dimethylpyrrole.[\[6\]](#)[\[7\]](#)

- Personal Protective Equipment (PPE): Always wear standard PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.[\[7\]](#)
- Respiratory Protection: Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation of fine particles.[\[6\]](#)
- Avoid Contact: Prevent contact with skin and eyes.[\[6\]](#) In case of accidental contact, rinse the affected area thoroughly with water.[\[8\]](#)
- Ingestion: Do not eat, drink, or smoke in the laboratory. If ingested, seek immediate medical attention.[\[7\]](#)

The workflow below outlines the appropriate handling procedure.

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Caption: Troubleshooting guide for Suzuki reactions.

Question 5: I am trying to dissolve the compound for my reaction, but it has poor solubility in my chosen solvent. What are my options?

Answer: **1-(4-Cyanophenyl)-2,5-dimethylpyrrole** is described as having moderate solubility in organic solvents. [3] If you are facing solubility issues, consider the following:

- Solvent Choice: Try more polar aprotic solvents like Dichloromethane (DCM), Tetrahydrofuran (THF), Dimethylformamide (DMF), or Dimethyl Sulfoxide (DMSO).
- Gentle Heating: Gently warming the mixture can help dissolve the compound. However, do this with caution and under an inert atmosphere to prevent any thermal degradation.
- Sonication: Using an ultrasonic bath can often aid in dissolving stubborn solids without requiring high temperatures.

Question 6: Can the cyano (-CN) group interfere with my reaction?

Answer: Yes, the cyano group is a potential site for reactivity. Under strongly acidic or basic conditions, it can be hydrolyzed to a carboxylic acid or an amide, respectively. If your reaction conditions are harsh, you may want to protect the cyano group or choose milder reagents. For many standard organic reactions, such as palladium-catalyzed cross-couplings, the cyano group is generally stable.

Reference Experimental Protocol: Paal-Knorr Pyrrole Synthesis

This compound is synthesized via the Paal-Knorr reaction, which is a fundamental method for preparing substituted pyrroles. [9] The general principle involves the condensation of a 1,4-dicarbonyl compound with a primary amine.

Reaction: 2,5-Hexanedione + 4-Aminobenzonitrile \rightarrow **1-(4-Cyanophenyl)-2,5-dimethylpyrrole**

Step-by-Step Methodology:

- Reagent Preparation: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-aminobenzonitrile (1 equivalent).

- Solvent Addition: Add a suitable solvent, such as glacial acetic acid or ethanol. Acetic acid often serves as both the solvent and a catalyst.
- Dicarbonyl Addition: To the stirring solution, add 2,5-hexanedione (1.1 equivalents).
- Reaction: Heat the mixture to reflux (the exact temperature will depend on the solvent) and monitor the reaction progress using TLC. The reaction is typically complete within 2-4 hours.
- Workup: Once the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a beaker of ice water. The product should precipitate out of the solution.
- Purification: Collect the solid product by vacuum filtration and wash it with cold water. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final, pure **1-(4-Cyanophenyl)-2,5-dimethylpyrrole**.

Causality Behind Choices:

- Excess Dicarbonyl: A slight excess of 2,5-hexanedione is used to ensure the complete consumption of the more valuable amine starting material.
- Acidic Catalyst: The acidic medium protonates the carbonyl oxygens, activating them for nucleophilic attack by the amine.
- Precipitation in Water: The product is largely organic and insoluble in water, allowing for its easy separation from the water-soluble acetic acid and any remaining unreacted starting materials.

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